

# Essential Safety and Logistical Information for Handling Feigrisolide D

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## Compound of Interest

Compound Name: *Feigrisolide D*

Cat. No.: *B1245085*

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Disclaimer: A specific Safety Data Sheet (SDS) for **Feigrisolide D** is not readily available. The following guidelines are based on general laboratory safety protocols for handling bioactive and potentially hazardous compounds of unknown toxicity. Researchers must exercise caution and adhere to their institution's safety policies.

**Feigrisolide D**, a lactone isolated from *Streptomyces griseus*, has demonstrated antibacterial, cytotoxic, and antiviral activities.<sup>[1][2]</sup> Due to its biological activity, it should be handled with appropriate care to minimize exposure.

## Personal Protective Equipment (PPE)

Consistent use of appropriate PPE is the first line of defense against exposure to **Feigrisolide D**. The following table summarizes the recommended PPE for various laboratory activities.

Activity	Recommended Personal Protective Equipment (PPE)
Receiving and Unpacking	Laboratory coat, safety glasses, nitrile gloves
Storage and Inventory	Laboratory coat, safety glasses
Weighing and Aliquoting (Solid)	Laboratory coat, safety glasses with side shields or goggles, nitrile gloves, respiratory protection (N95 or higher) in a ventilated enclosure (e.g., chemical fume hood or powder containment hood)
Dissolving and Diluting (Liquid)	Laboratory coat, safety glasses with side shields or goggles, nitrile gloves, work performed in a chemical fume hood
Cell Culture and In Vitro Assays	Laboratory coat, safety glasses, nitrile gloves, work performed in a biological safety cabinet (BSC)
Waste Disposal	Laboratory coat, safety glasses or goggles, heavy-duty nitrile or butyl rubber gloves

## Experimental Protocols

### Handling and Preparation of **Feigrisolide D** Solutions

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare the workspace within a certified chemical fume hood.
- Weighing: Tare a suitable container on a calibrated analytical balance. Carefully weigh the desired amount of solid **Feigrisolide D**. Use anti-static weighing dishes and tools to minimize dispersal of the powder.
- Dissolution: Add the appropriate solvent (e.g., DMSO, ethanol) to the container with the weighed **Feigrisolide D**. Gently swirl or vortex to ensure complete dissolution.

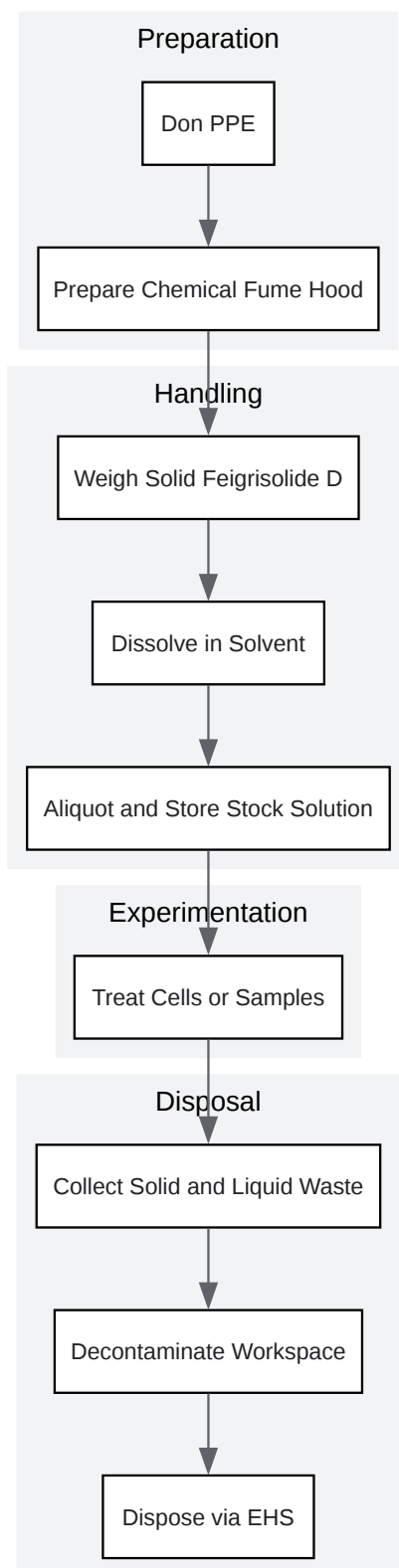
- Aliquoting and Storage: Aliquot the stock solution into clearly labeled, sealed vials. Store at the recommended temperature (typically -20°C or -80°C for long-term storage) in a designated and labeled secondary container.

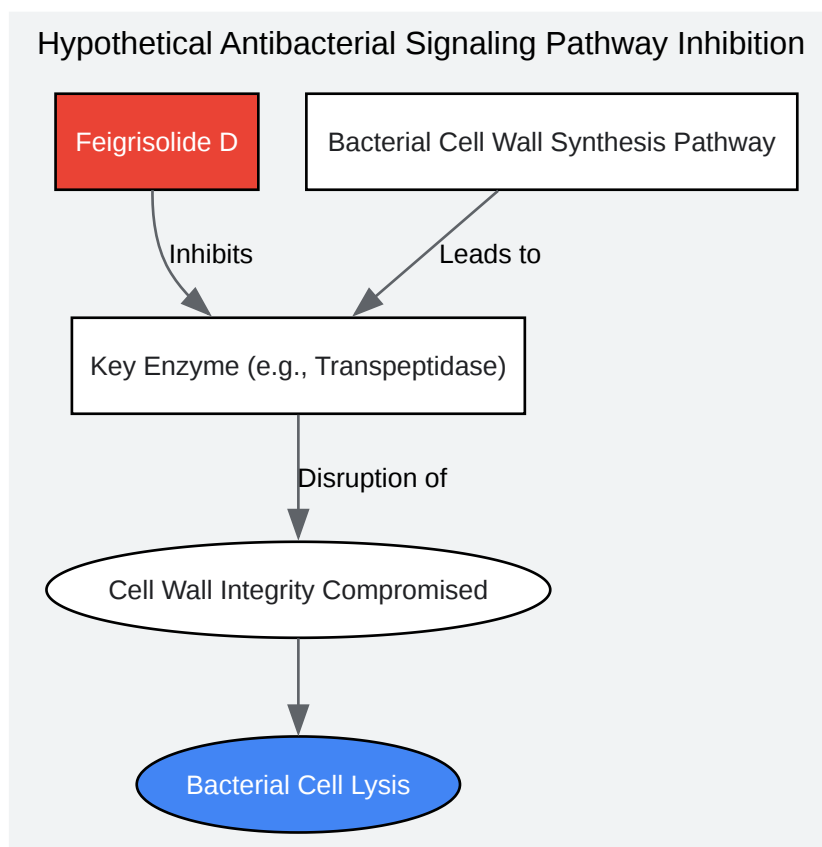
### Disposal Plan

All materials contaminated with **Feigrisolid D** must be disposed of as hazardous chemical waste.

- Solid Waste: Collect all contaminated solid waste, including pipette tips, microfuge tubes, and gloves, in a dedicated, clearly labeled hazardous waste bag or container.
- Liquid Waste: Collect all contaminated liquid waste, including unused solutions and cell culture media, in a sealed and clearly labeled hazardous waste container. Do not pour **Feigrisolid D** solutions down the drain.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Sharps: Dispose of any contaminated needles or other sharps in a designated sharps container for hazardous waste.
- Decontamination: Decontaminate all work surfaces and equipment with an appropriate solvent (e.g., 70% ethanol) followed by a suitable laboratory disinfectant.
- Final Disposal: Arrange for the pickup and disposal of all hazardous waste through your institution's Environmental Health and Safety (EHS) office.

## Visualizations





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## References

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